

Protocol for Solid-Phase Synthesis of H-D-Glu-D-Glu-OH

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Compound of Interest

Compound Name: *H-D-Glu-D-Glu-OH*

CAS No.: 6729-94-8

Cat. No.: B3278163

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Introduction & Scientific Rationale

The dipeptide **H-D-Glu-D-Glu-OH** is a highly specialized structural motif frequently utilized in advanced drug development. Its primary applications include serving as a targeting sequence for bone-repair radiopharmaceuticals (via poly-D-glutamic acid hydroxyapatite affinity)[1] and acting as a highly specific substrate or targeting moiety for Prostate-Specific Membrane Antigen (PSMA) in prostate cancer theranostics[2].

Synthesizing short dipeptides via Solid-Phase Peptide Synthesis (SPPS) presents unique chemical challenges. As an application scientist, it is critical to design a protocol that not only builds the peptide but actively suppresses side reactions. This protocol is engineered around three core mechanistic choices:

- **Resin Selection (Suppression of Diketopiperazines):** We strictly mandate the use of 2-Chlorotrityl chloride (2-CTC) resin over standard Wang resin. During the Fmoc deprotection of the second amino acid, dipeptides are notoriously susceptible to intramolecular cyclization, which cleaves the peptide from the resin as a useless diketopiperazine (DKP).

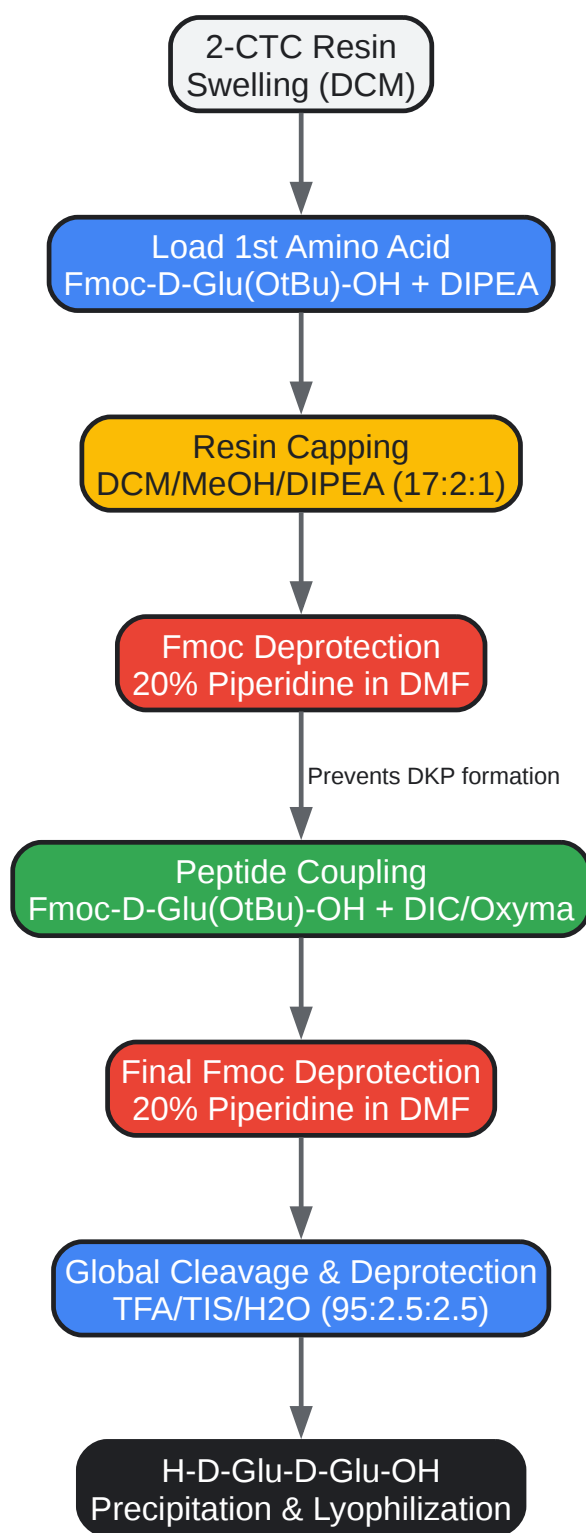
The immense steric bulk of the 2-CTC linker effectively shields the ester bond, completely suppressing this nucleophilic attack[3].

- **Coupling Chemistry (Efficiency & Safety):** We utilize N,N'-Diisopropylcarbodiimide (DIC) in combination with Ethyl cyanoglyoxylate-2-oxime (Oxyma Pure). This modern coupling cocktail provides superior amidation kinetics and suppresses racemization of the D-amino acids without the explosive risks associated with traditional benzotriazole derivatives (HOBt/HOAt)[4].
- **Orthogonal Protection:** The gamma-carboxylic acid of the D-glutamic acid residues must be protected to ensure linear alpha-peptide bond formation. The tert-butyl (OtBu) group is perfectly orthogonal to the Fmoc strategy, remaining stable during basic piperidine treatments and cleanly cleaving during the final acidic Trifluoroacetic acid (TFA) step.

Materials and Reagents

Reagent	Function	Equivalents / Concentration
2-CTC Resin	Acid-labile solid support	1.0 eq (based on loading capacity)
Fmoc-D-Glu(OtBu)-OH	Protected amino acid building block	3.0 eq per coupling
DIC	Carbodiimide coupling activator	3.0 eq
Oxyma Pure	Nucleophilic additive (suppresses racemization)	3.0 eq
DIPEA	Hindered base for resin loading	5.0 eq
Piperidine / DMF	Fmoc deprotection cocktail	20% (v/v)
TFA / TIS / H ₂ O	Cleavage & global deprotection cocktail	95 : 2.5 : 2.5 (v/v/v)

Experimental Workflow



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Fig 1. Step-by-step solid-phase synthesis workflow for **H-D-Glu-D-Glu-OH** using 2-CTC resin.

Step-by-Step Protocol

Step 1: Resin Swelling and First Amino Acid Loading

- Weigh 1.0 g of 2-CTC resin (approximate loading capacity 1.0 mmol/g) into a fritted SPPS reaction vessel.
- Swell the resin in anhydrous Dichloromethane (DCM) for 30 minutes. Drain the solvent.
- Dissolve 1.2 eq of Fmoc-D-Glu(OtBu)-OH in dry DCM. Add 5.0 eq of N,N-Diisopropylethylamine (DIPEA).
- Add the amino acid solution to the resin and agitate for 2 hours at room temperature. Expert Insight: Loading with a slight excess of amino acid and a highly hindered base (DIPEA) minimizes racemization at the C-terminal residue during esterification.

Step 2: Resin Capping

- Drain the loading solution from the reaction vessel.
- Add a capping solution consisting of DCM/Methanol/DIPEA (17:2:1, v/v/v) to the resin. Agitate for 15 minutes.
- Drain and repeat the capping step one additional time.
- Wash the resin thoroughly: 3 × DCM, followed by 3 × Dimethylformamide (DMF). Expert Insight: Capping neutralizes any unreacted trityl chloride sites with methanol, preventing the formation of deletion sequences in subsequent coupling steps.

Step 3: First Fmoc Deprotection

- Add 20% Piperidine in DMF (v/v) to the resin. Agitate for 5 minutes and drain.
- Add a fresh aliquot of 20% Piperidine in DMF and agitate for 15 minutes.
- Drain and wash the resin extensively: 5 × DMF, 3 × DCM, 3 × DMF. Self-Validation: Perform a Kaiser test on a few resin beads. A positive (dark blue) result confirms the successful removal of the Fmoc group and the presence of the free primary amine.

Step 4: Coupling of the Second Amino Acid

- Dissolve 3.0 eq of Fmoc-D-Glu(OtBu)-OH and 3.0 eq of Oxyma Pure in a minimum volume of DMF.
- Add 3.0 eq of DIC to the solution. Allow the mixture to pre-activate for 2 minutes.
- Add the activated mixture to the resin and agitate for 60 minutes at room temperature.
- Drain and wash: 3 × DMF, 3 × DCM, 3 × DMF. Self-Validation: Perform a Kaiser test. A negative (yellow/colorless) result confirms complete amide bond formation.

Step 5: Final Fmoc Deprotection

- Repeat the deprotection procedure from Step 3 to remove the N-terminal Fmoc group from the newly formed dipeptide.
- Wash the resin: 5 × DMF, 5 × DCM. Dry the resin under a gentle stream of nitrogen. Expert Insight: Because we utilized 2-CTC resin, the newly freed N-terminus is sterically blocked from attacking the resin-ester bond, completely averting DKP formation[3].

Step 6: Global Cleavage and Deprotection

- Prepare the cleavage cocktail: 95% TFA, 2.5% Triisopropylsilane (TIS), and 2.5% ultra-pure H₂O.
- Add 10 mL of the cleavage cocktail per gram of resin. Agitate for 2 hours at room temperature.
- Collect the cleavage solution (containing the free, deprotected peptide) into a clean round-bottom flask. Wash the resin twice with 2 mL of neat TFA and combine the filtrates. Expert Insight: TIS and water act as critical carbocation scavengers. They trap the highly reactive tert-butyl cations released from the OtBu protecting groups, preventing irreversible re-alkylation of the peptide backbone.

Step 7: Precipitation and Lyophilization

- Concentrate the cleavage solution under reduced pressure to approximately 20% of its original volume.
- Add the concentrated solution dropwise into 10 volumes of ice-cold diethyl ether to precipitate the crude peptide.
- Centrifuge at 4000 rpm for 10 minutes at 4°C. Decant the ether supernatant.
- Wash the peptide pellet twice more with fresh ice-cold ether to remove residual TFA and scavengers.
- Dissolve the crude **H-D-Glu-D-Glu-OH** in MS-grade water/acetonitrile and lyophilize to obtain a stable white powder.

Analytical Quality Control

To verify the integrity of the synthesized **H-D-Glu-D-Glu-OH** (Molecular Formula: $C_{10}H_{16}N_2O_7$, Exact Mass: 276.10 g/mol), subject the lyophilized powder to the following analytical checks:

Parameter	Analytical Method	Expected Result
Molecular Weight	ESI-MS (Positive Mode)	$[M+H]^+ = 277.1 \text{ m/z}$
Molecular Weight	ESI-MS (Negative Mode)	$[M-H]^- = 275.1 \text{ m/z}$
Purity	RP-HPLC (C18 column, 0.1% TFA in $H_2O/MeCN$)	> 95% (Single major peak)
Stereochemical Purity	Chiral GC-MS or Marfey's Reagent HPLC	< 1% L-Glu epimerization

References

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